

Personal protective equipment for handling DEHP-d38

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Compound of Interest

Compound Name: DEHP-d38

Cat. No.: B12399373

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Essential Safety and Handling Guide for DEHP-d38

This guide provides immediate and essential safety, handling, and disposal information for **DEHP-d38**, a deuterated form of Di(2-ethylhexyl) phthalate. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

DEHP-d38 should be handled with the same precautions as its non-labeled counterpart, DEHP. DEHP is classified as a possible cancer hazard based on animal data and may cause reproductive harm[1][2][3]. Strict adherence to PPE guidelines is mandatory.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	PPE Recommendation	Specification
Hands	Chemical-resistant gloves	Contact glove manufacturer for specific material compatibility.
Eyes	Safety glasses or goggles	Should be worn to minimize eye contact[1].
Respiratory	High-efficiency particulate aerosol (HEPA) respirator	Use in areas with inadequate ventilation or when airborne levels may exceed exposure limits[1].
Body	Protective clothing, lab coat	Wear appropriate protective clothing to prevent skin exposure[1].

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure risk.

- Ventilation: Use **DEHP-d38** only in a well-ventilated area, such as a chemical fume hood. Good general ventilation, typically 10 air changes per hour, should be maintained[1].
- Hygiene: Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling[1].
- Storage: Store in a tightly sealed container in a cool, dry place. Keep away from strong oxidizing agents[1].

First Aid Measures

In case of exposure, follow these immediate first aid protocols.

Table 2: First Aid Procedures for **DEHP-d38** Exposure

Exposure Route	First Aid Action
Inhalation	Move the individual to fresh air. If symptoms persist, seek medical attention[1][4].
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek medical attention if irritation persists[1][4][5].
Skin Contact	Remove contaminated clothing. Wash the affected skin area thoroughly with soap and water. Launder contaminated clothing before reuse[1][6].
Ingestion	Do not induce vomiting. Seek immediate medical attention.

Spill and Disposal Procedures

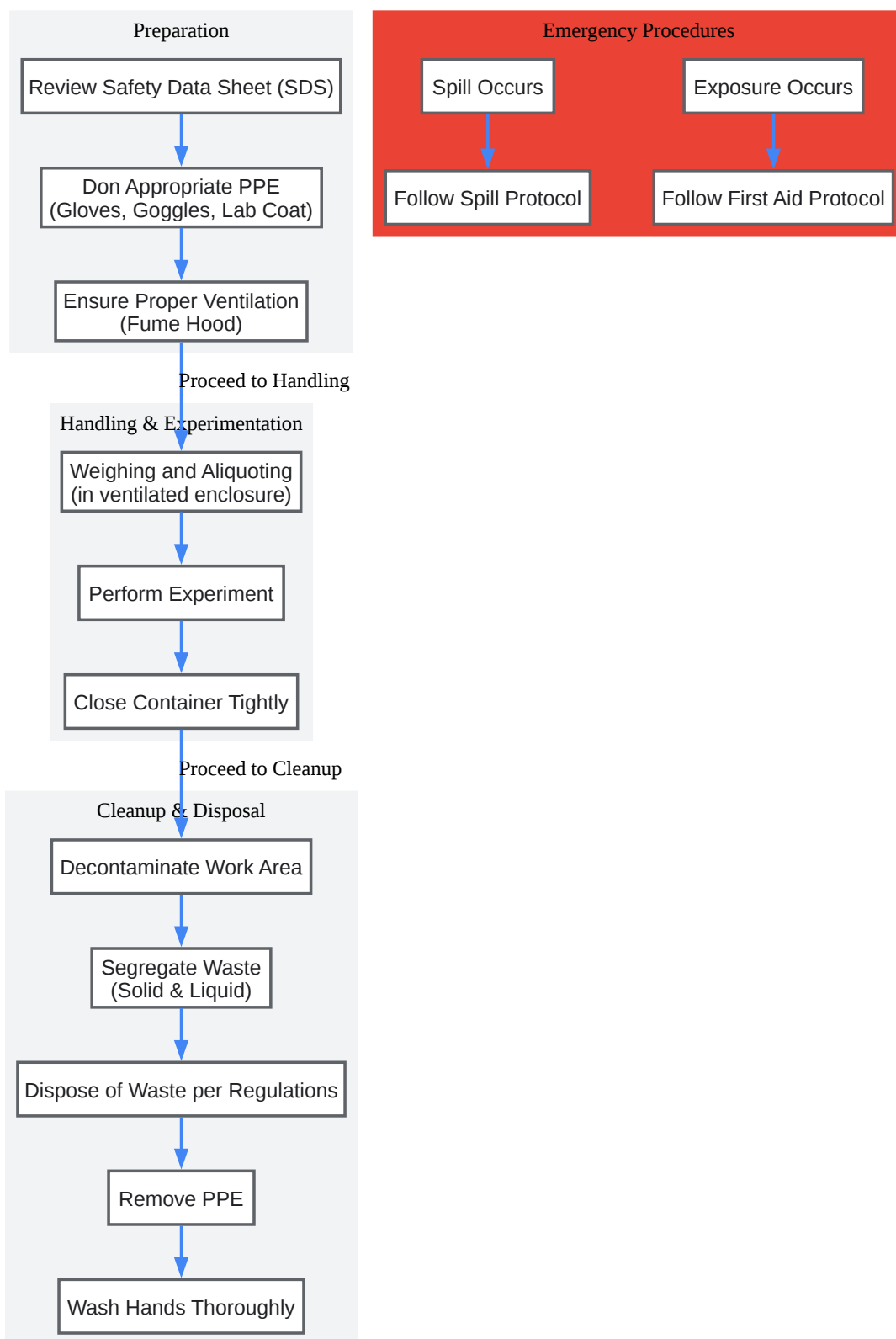
Prompt and correct response to spills and proper disposal of waste are essential for laboratory safety and environmental protection.

- Spill Response:
 - Small Spills: Absorb the spill with an inert material, such as vermiculite, and place it in a designated container for chemical waste[1].
 - Large Spills: Evacuate the area. Use personal protective equipment. Dike the spill to prevent it from entering drains or waterways. Absorb with an inert material and dispose of it as hazardous waste[1].
- Disposal:
 - Dispose of **DEHP-d38** waste in accordance with all applicable federal, state, and local regulations. Incineration is a potential disposal method[1].

- Disposal of DEHP is regulated under the Resource Conservation and Recovery Act (RCRA)[[7](#)].
- Empty containers may retain product residue and should be handled as hazardous waste[[1](#)].

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **DEHP-d38** in a laboratory setting.



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Address: 3281 E Guasti Rd

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